

Investigating the Selectivity Profile of CFT-1297: An In-depth Technical Guide

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Compound of Interest

Compound Name: CFT-1297

Cat. No.: B15543909

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Abstract

CFT-1297 is a potent and cooperative degrader of the bromodomain and extra-terminal domain (BET) protein BRD4, a key epigenetic reader and transcriptional regulator implicated in various cancers. As a heterobifunctional degrader, **CFT-1297** functions by inducing proximity between BRD4 and the E3 ubiquitin ligase Cereblon (CRBN), leading to the ubiquitination and subsequent proteasomal degradation of BRD4. This technical guide provides a comprehensive overview of the selectivity profile of **CFT-1297**, focusing on its on-target binding, ternary complex formation, and cellular degradation activity. While a broad, quantitative off-target selectivity profile across the human kinome or other protein families is not publicly available, this guide details the key experiments and methodologies used to characterize the potent and selective on-target activity of **CFT-1297**.

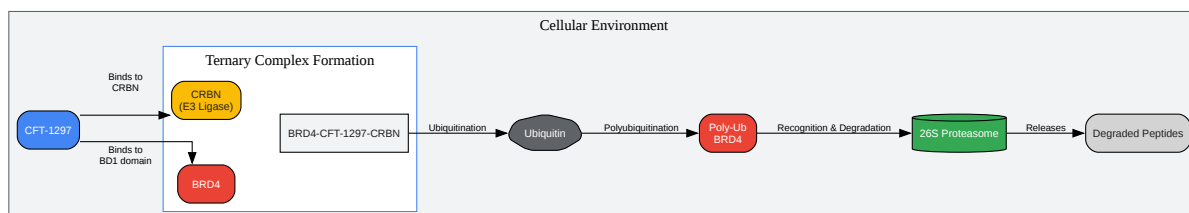
Quantitative On-Target Activity of CFT-1297

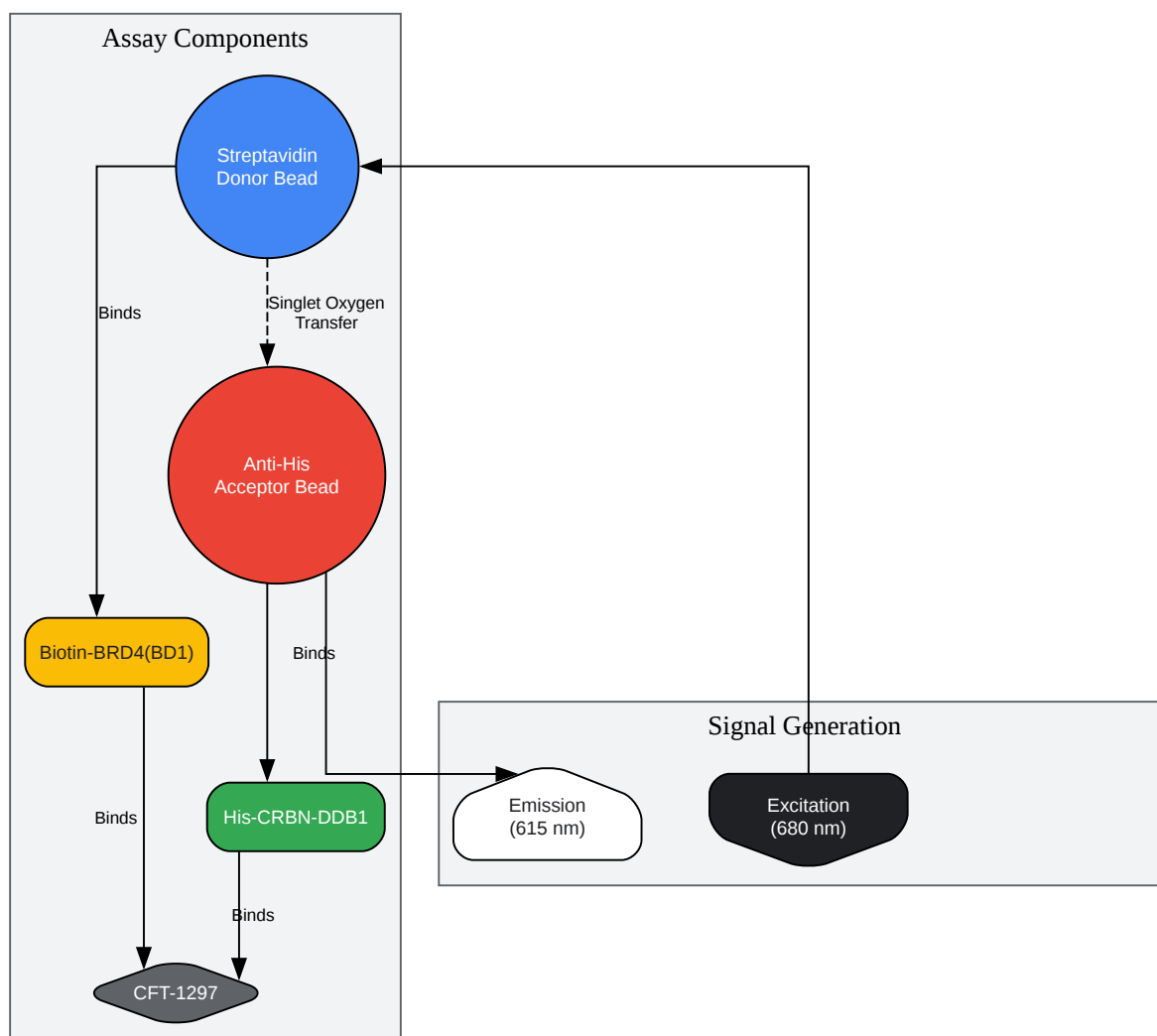
The on-target activity of **CFT-1297** has been characterized through a series of biochemical and cellular assays. The following table summarizes the key quantitative data available for **CFT-1297**.

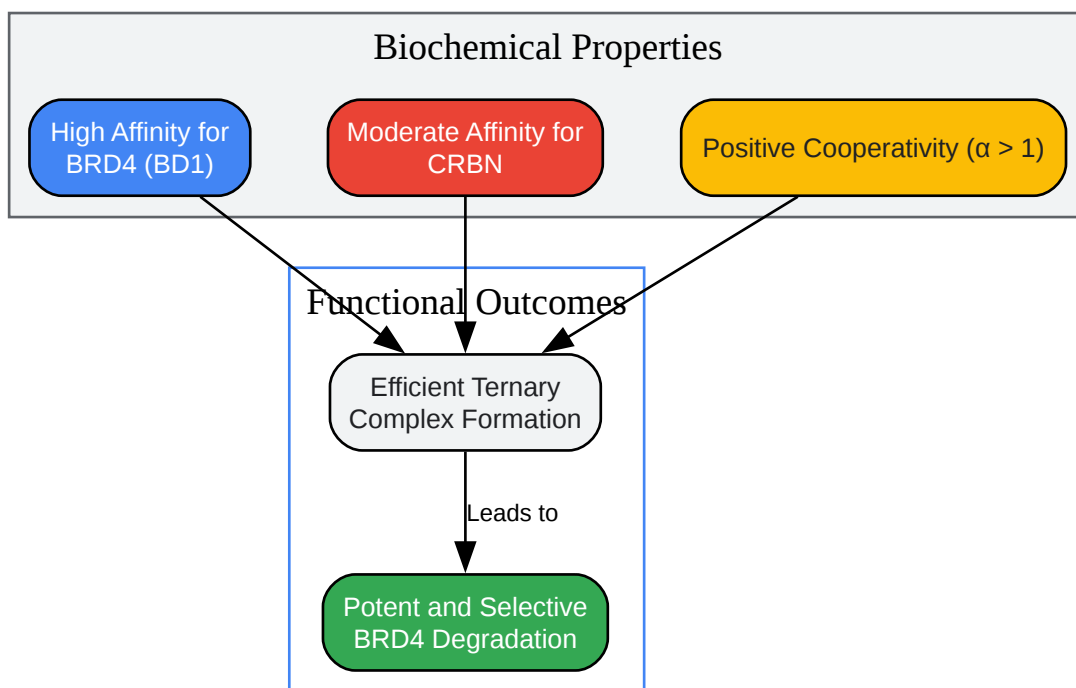
Parameter	Target/Interaction	Assay Type	Value	Reference
Binding Affinity (Kd)	BRD4 (BD1)	Fluorescence Polarization	58 nM	[1]
Binding Affinity (Ki)	CRBN-DDB1	Fluorescence Polarization	2.1 μ M	[1]
Degradation (DC50)	Full-length BRD4	Cellular Degradation Assay (HEK293T cells, 3h)	5 nM	[1]
Maximum Degradation (Dmax)	Full-length BRD4	Cellular Degradation Assay (HEK293T cells, 3h)	>97%	[1]
Ternary Complex Cooperativity (α)	BRD4(BD1)-CFT-1297-CRBN	AlphaLISA	21	[2]

Mechanism of Action: Targeted Protein Degradation

CFT-1297 exemplifies the mechanism of targeted protein degradation. It acts as a molecular glue to facilitate the formation of a ternary complex between its target protein, BRD4, and the E3 ubiquitin ligase CRBN. This proximity induces the transfer of ubiquitin from the E2 ubiquitin-conjugating enzyme to BRD4. The resulting polyubiquitinated BRD4 is then recognized and degraded by the 26S proteasome.







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References

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- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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